

Handling and storage guidelines for 1-N-Boc-3-(R)-cyanopiperidine

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Compound of Interest

Compound Name: 1-N-Boc-3-(R)-cyanopiperidine

Cat. No.: B1337191

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An In-depth Technical Guide on the Handling and Storage of **1-N-Boc-3-(R)-cyanopiperidine**

This guide provides comprehensive technical information for researchers, scientists, and drug development professionals on the proper handling and storage of **1-N-Boc-3-(R)-cyanopiperidine** (CAS No. 915226-44-7). Adherence to these guidelines is crucial for ensuring the stability of the compound, the safety of laboratory personnel, and the integrity of experimental results.

Chemical and Physical Properties

1-N-Boc-3-(R)-cyanopiperidine is a synthetic intermediate commonly used in the development of various pharmaceutical compounds.^[1] Its physical and chemical properties are summarized below.

Property	Value	Source(s)
CAS Number	915226-44-7	[2]
Molecular Formula	C11H18N2O2	[1][2][3]
Molecular Weight	210.27 g/mol	[1][3]
Appearance	White to yellow powder or colorless to pale yellow oily liquid/low-melting solid.	[1][4]
Melting Point	60-65 °C	[1][5][6]
Boiling Point	40 °C @ 30 mmHg; ~300 °C (decomposes)	[1][4][5][6]
Density	~1.07 g/cm ³	[3][5][6]
Solubility	Soluble in organic solvents (e.g., Methanol, DCM, THF, ethanol); sparingly soluble in water.	[4][5][6]
pKa	-3.42 ± 0.40 (Predicted)	[1][5][6]

Storage and Stability

Proper storage is essential to maintain the quality and stability of **1-N-Boc-3-(R)-cyanopiperidine**. The compound is sensitive to moisture and can be unstable under certain conditions.[4][5][6]

Parameter	Guideline	Source(s)
Storage Temperature	2-8 °C	[1] [5] [6]
Atmosphere	Store under an inert atmosphere.	[7]
Container	Keep container tightly closed.	[7] [8]
Environment	Store in a dry, cool, and well-ventilated place.	[7] [8]
Light and Moisture	Protect from light and moisture.	[4]
Stability	Stable under normal conditions. The Boc group is susceptible to cleavage under strong acidic conditions or upon heating.	[4] [7]
Incompatible Materials	Strong oxidizing agents and strong acids.	[7] [9]

Safe Handling Procedures

Due to its potential hazards, appropriate personal protective equipment (PPE) and handling practices must be employed.

Aspect	Guideline	Source(s)
General Handling	Handle in a well-ventilated place. Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Wash face, hands, and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product.	[7] [8]
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133.	[7] [9]
Skin Protection	Wear protective gloves and clothing. Choose body protection according to the amount and concentration of the substance at the workplace.	[7] [8] [9]
Respiratory Protection	Use only outdoors or in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.	[7]
Spill Management	For small spills, sweep up and place in a suitable container for disposal. For large spills, sweep up and shovel into suitable containers for disposal. Do not allow the product to enter drains. Avoid	[9]

dust formation and breathing
dust.

Disposal

Dispose of contents/container
to an approved waste disposal
plant in accordance with
federal, state, and local
environmental control
regulations. [\[7\]](#)[\[9\]](#)

Hazard Identification and First Aid

1-N-Boc-3-(R)-cyanopiperidine is classified as a hazardous substance.

Hazard	Description	Source(s)
GHS Classification	Acute toxicity, Oral (Category 4); Skin Corrosion/Irritation (Category 2); Serious Eye Damage/Eye Irritation (Category 2); Specific target organ toxicity - single exposure (Category 3, Respiratory system).	[2][7]
Hazard Statements	Harmful if swallowed. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.	[2][6][7]
GHS Pictograms	GHS07 (Exclamation Mark), GHS09 (Environment)	[2][6]
Hazard Codes	Xn (Harmful), N (Dangerous for the environment)	[5][6]
Risk Statements	R22 (Harmful if swallowed), R36/37/38 (Irritating to eyes, respiratory system and skin), R50 (Very toxic to aquatic organisms).	[5][6]

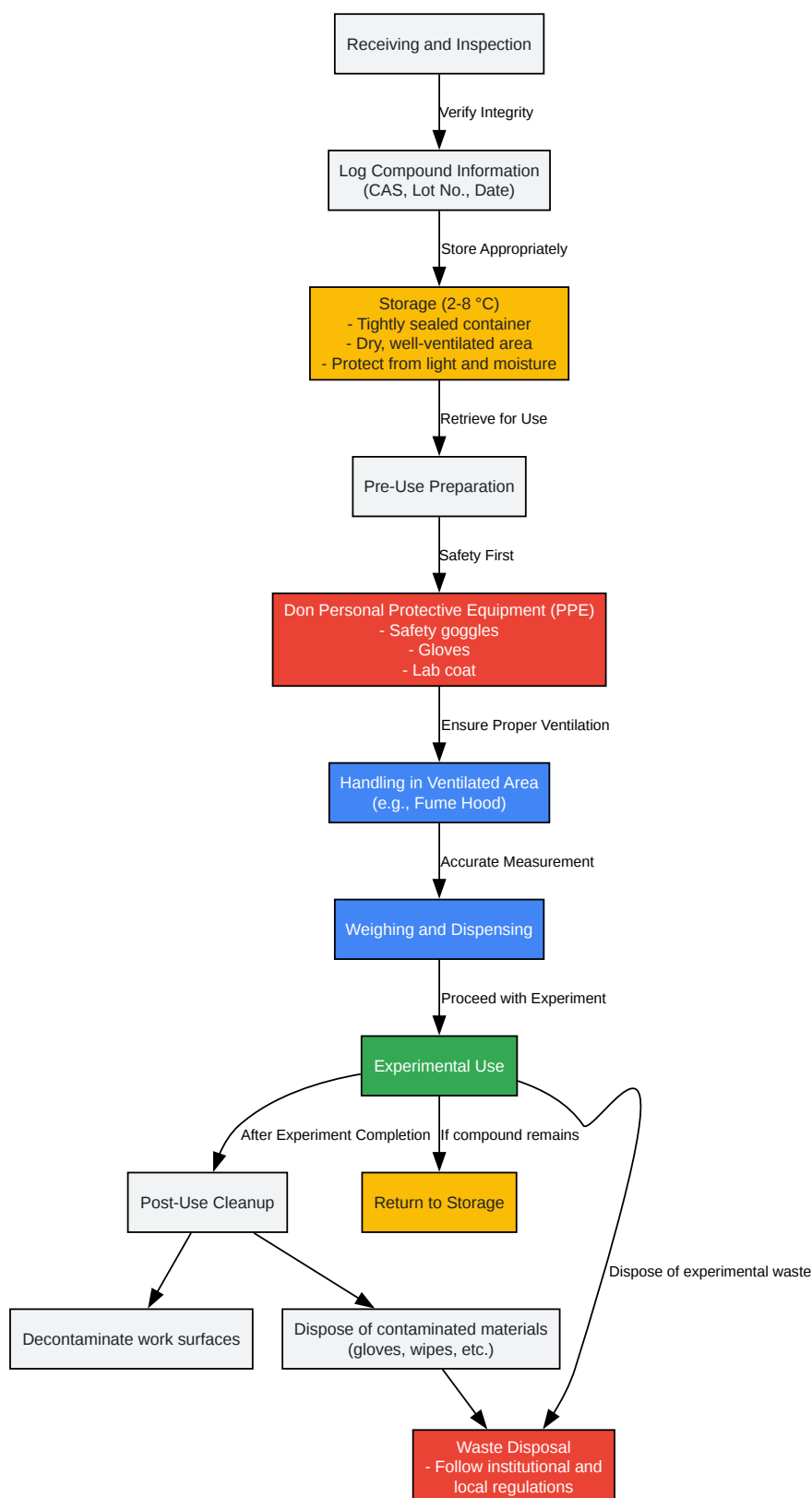
First Aid Measures:

- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[7]
- Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.[7]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[7]

- Ingestion: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[7]

Logical Workflow for Handling and Storage

The following diagram illustrates the recommended workflow for the safe handling and storage of **1-N-Boc-3-(R)-cyanopiperidine**.



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Caption: Workflow for Safe Handling and Storage of **1-N-Boc-3-(R)-cyanopiperidine**.

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